

Technical Monograph: 2-(2-Nitrophenyl)acetohydrazide

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Compound of Interest

Compound Name: 2-(2-Nitrophenyl)acetohydrazide

CAS No.: 114953-81-0

Cat. No.: B049033

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Synthesis, Reactivity Profile, and Pharmacophore Potential

Executive Summary

2-(2-Nitrophenyl)acetohydrazide (CAS: 114953-81-0) is a bifunctional organic building block characterized by an ortho-nitro group on the phenyl ring and a flexible acetohydrazide side chain. It serves as a critical intermediate in the synthesis of nitrogen-containing heterocycles, particularly 1,3,4-oxadiazoles, 1,2,4-triazoles, and indole derivatives. This guide provides a comprehensive technical analysis of its physicochemical properties, synthetic pathways, and reactivity landscape, designed to facilitate its application in pharmaceutical research.

Chemical Identity & Structural Analysis[1][2]

The compound features a benzene ring substituted at the ortho position with a nitro group (

) and an acetohydrazide moiety (

). The proximity of the nitro group to the side chain introduces steric and electronic effects that influence cyclization pathways.

Table 1: Physicochemical Profile

Property	Data	Source/Notes
IUPAC Name	2-(2-Nitrophenyl)acetohydrazide	
CAS Number	114953-81-0	Validated via BOC Sciences
Molecular Formula		
Molecular Weight	195.18 g/mol	
Melting Point	149–151 °C (422–424 K)	Recrystallized from MeOH/Water [1]
Crystal System	Monoclinic	Space group [1]
Solubility	Soluble in DMSO, DMF, hot Methanol/Ethanol	Low solubility in cold water

Structural Insight: X-ray diffraction analysis reveals that the acetohydrazide plane is nearly perpendicular to the benzene ring (dihedral angle $\sim 87.6^\circ$), minimizing steric clash with the ortho-nitro group. The nitro group itself is twisted by approximately 19.3° relative to the benzene ring [1].

Synthetic Pathways[3][4][5][6]

The industrial and laboratory standard for synthesizing **2-(2-Nitrophenyl)acetohydrazide** involves the hydrazinolysis of 2-nitrophenylacetic acid esters. This nucleophilic acyl substitution is preferred over direct reaction with the acid to avoid salt formation and improve yield.

3.1. Primary Synthesis Protocol

Precursor: Methyl 2-(2-nitrophenyl)acetate or Ethyl 2-(2-nitrophenyl)acetate. Reagent: Hydrazine hydrate (

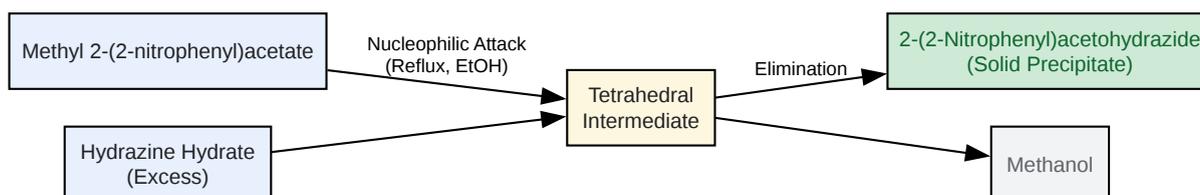
).

Solvent: Ethanol or Methanol.[1]

Mechanism: The reaction proceeds via the attack of the hydrazine nucleophile on the ester carbonyl carbon, forming a tetrahedral intermediate, followed by the elimination of the alkoxide

leaving group.

DOT Diagram: Synthesis Workflow



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Figure 1: Step-wise synthesis pathway via hydrazinolysis of the methyl ester.

Reactivity Landscape & Pharmacophore Generation

The utility of **2-(2-Nitrophenyl)acetohydrazide** lies in its "Dual Reactivity":

- **Hydrazide Reactivity:** The terminal amino group () is a potent nucleophile, ready for condensation or cyclization.
- **Nitro Group Reactivity:** The ortho-nitro group allows for reductive cyclization strategies (e.g., to indoles or quinolines) or reduction to an aniline derivative.

4.1. Pathway A: Schiff Base Formation (Hydrazones)

Reaction with aromatic aldehydes or ketones yields hydrazones (Schiff bases). These derivatives often exhibit enhanced biological activity (anticonvulsant, antimicrobial) compared to the parent hydrazide due to the formation of a conjugated azomethine linker ().

4.2. Pathway B: Heterocyclic Cyclization (1,3,4-Oxadiazoles)

The hydrazide is a precursor to 1,3,4-oxadiazoles, a privileged scaffold in medicinal chemistry.

- **Method 1 (Oxidative Cyclization):** Reacting the Schiff base with oxidative agents like Iodine (

) or Mercuric Oxide (

).

- Method 2 (Thiolation): Reaction with Carbon Disulfide (

) in alkaline medium (

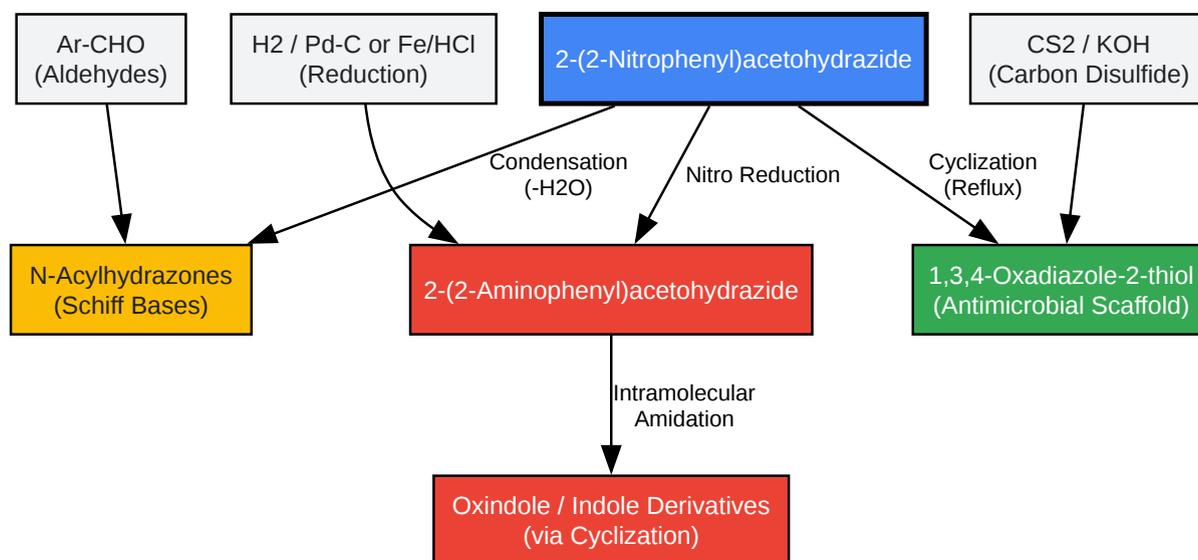
) yields 5-substituted-1,3,4-oxadiazole-2-thiols (thione tautomers).

4.3. Pathway C: Reductive Cyclization (Indole Potential)

While less common for the hydrazide specifically, the ortho-nitro motif is classically associated with indole synthesis (e.g., Reissert or Batcho-Leimgruber). Reduction of the nitro group to an amine (

) in the presence of the hydrazide side chain can lead to intramolecular attack, potentially forming oxindole derivatives or releasing hydrazine to form lactams.

DOT Diagram: Chemical Reactivity Network



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Figure 2: Divergent synthetic pathways leading to bioactive heterocycles.

Experimental Protocols

Protocol 5.1: Synthesis of 2-(2-Nitrophenyl)acetohydrazide

Validated based on standard hydrazinolysis procedures [1, 2].

- Preparation: Dissolve 10.0 mmol of Methyl 2-(2-nitrophenyl)acetate in 20 mL of absolute ethanol or methanol.
- Addition: Slowly add 15.0 mmol of Hydrazine Hydrate (80% or 99%) dropwise to the stirring solution at room temperature. Note: Slow addition prevents localized overheating.
- Reflux: Heat the mixture to reflux (approx. 78°C for ethanol) for 4–8 hours. Monitor reaction progress via TLC (System: Ethyl Acetate/Hexane 1:1).
- Isolation: Allow the solution to cool to room temperature. If precipitation does not occur, concentrate the solvent under reduced pressure (rotary evaporator) to half volume and cool in an ice bath.
- Purification: Filter the resulting solid precipitate. Wash with cold ethanol (2 x 5 mL) and recrystallize from ethanol/water (2:1 ratio) to obtain needle-like crystals.
- Yield: Expected yield 85–95%.

Protocol 5.2: Synthesis of Schiff Base Derivative

- Mixing: Dissolve 1.0 mmol of **2-(2-Nitrophenyl)acetohydrazide** in 15 mL of ethanol.
- Condensation: Add 1.0 mmol of 4-Chlorobenzaldehyde (or substituted aldehyde) and 2-3 drops of glacial acetic acid (catalyst).
- Reaction: Reflux for 2–4 hours.
- Work-up: Cool the mixture. The hydrazone usually precipitates out. Filter, wash with cold ethanol, and dry.

Safety & Handling

- Hydrazine Hydrate: Highly toxic, potential carcinogen, and corrosive. Handle in a fume hood with double gloves (nitrile).
- Nitro Compounds: Potentially explosive if heated under confinement or subjected to shock. Avoid distilling the hydrazide to dryness at high temperatures.
- Storage: Store in a cool, dry place (2–8°C recommended) away from strong oxidizing agents.

References

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